

Application Notes and Protocols for the Bioenzymatic Synthesis of Monounsaturated Fatty Acids

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Compound of Interest

Compound Name: 11-Dodecenoic acid

Cat. No.: B191143

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Audience: Researchers, scientists, and drug development professionals.

Introduction

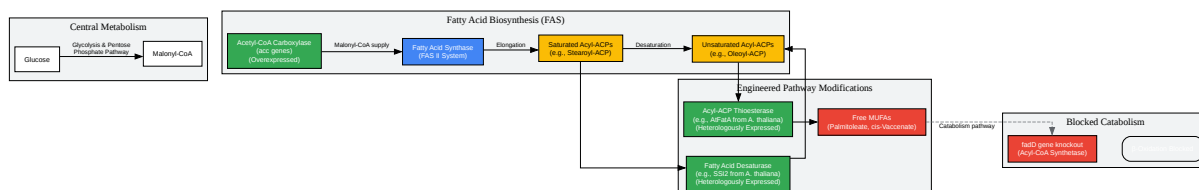
Monounsaturated fatty acids (MUFAs) are valuable molecules with wide-ranging applications in the food, pharmaceutical, and biofuel industries. Their unique physicochemical properties, conferred by a single double bond in their hydrocarbon chain, make them desirable targets for synthesis. Bioenzymatic methods offer a sustainable and highly specific alternative to traditional chemical synthesis routes, which often require harsh reaction conditions and can generate undesirable byproducts. This document provides detailed application notes and experimental protocols for the bioenzymatic synthesis of MUFAs using two primary approaches: metabolic engineering of microorganisms and in vitro enzymatic reactions.

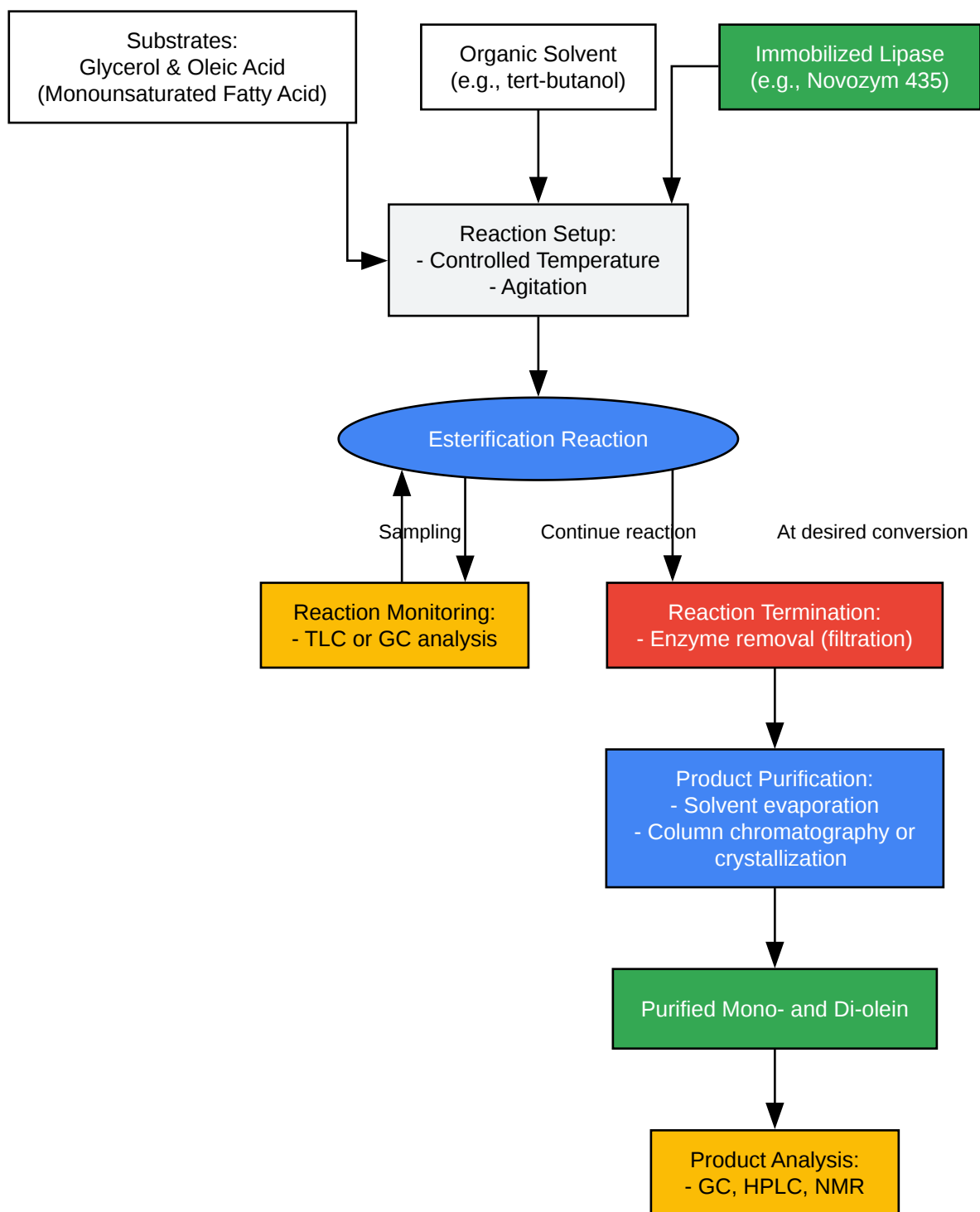
I. Metabolic Engineering of Escherichia coli for MUFA Production

Metabolic engineering of microorganisms like Escherichia coli allows for the de novo synthesis of MUFAs from simple carbon sources. This approach involves the strategic manipulation of native and heterologous metabolic pathways to enhance the production of the desired fatty acids.

Signaling Pathway: Engineered MUFA Biosynthesis in E. coli

The following diagram illustrates the key genetic modifications and metabolic pathways involved in the enhanced production of monounsaturated fatty acids in a genetically engineered E. coli strain.





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